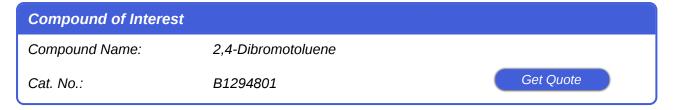


## 2,4-Dibromotoluene: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 31543-75-6[1][2][3]

This technical guide provides an in-depth overview of **2,4-Dibromotoluene**, a halogenated aromatic compound with significant applications in organic synthesis and as an intermediate in various industries. This document outlines its chemical and physical properties, provides a representative synthetic protocol, and details its key chemical reactions.

### **Core Properties of 2,4-Dibromotoluene**

**2,4-Dibromotoluene** is a derivative of toluene where two hydrogen atoms on the aromatic ring have been substituted by bromine atoms at the 2 and 4 positions. It is a colorless to pale yellow liquid under standard conditions.[4]

#### **Physicochemical Data**

The key physical and chemical properties of **2,4-Dibromotoluene** are summarized in the table below for easy reference and comparison.



Property	Value
CAS Number	31543-75-6
Molecular Formula	C7H6Br2[1][3][4]
Molecular Weight	249.93 g/mol [3][4]
Appearance	Colorless to pale yellow liquid[4]
Boiling Point	243 °C
Melting Point	-10 °C
Density	1.850 g/mL
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and benzene.[4]
Refractive Index	1.601
Flash Point	109 °C

# Synthesis of 2,4-Dibromotoluene: An Experimental Protocol

While various methods for the bromination of toluene exist, achieving specific disubstitution at the 2 and 4 positions requires careful control of reaction conditions. A common approach involves the diazotization of a corresponding aminotoluene followed by a Sandmeyer-type reaction. Below is a representative protocol for the synthesis of **2,4-Dibromotoluene**, adapted from general procedures for the synthesis of brominated aromatic compounds.

#### Materials:

- 2-Amino-4-bromotoluene
- Hydrobromic acid (48%)
- Sodium nitrite
- Copper(I) bromide



- Ice
- Diethyl ether
- Sodium hydroxide solution
- Anhydrous magnesium sulfate

#### Procedure:

- Diazotization: A solution of 2-Amino-4-bromotoluene in aqueous hydrobromic acid is prepared in a flask and cooled to 0-5 °C in an ice bath.
- A chilled aqueous solution of sodium nitrite is added dropwise to the stirred solution of the
  aminotoluene salt. The temperature is strictly maintained below 5 °C to ensure the stability of
  the resulting diazonium salt. The addition is continued until a slight excess of nitrous acid is
  detected (e.g., with starch-iodide paper).
- Sandmeyer Reaction: In a separate flask, a solution of copper(I) bromide in hydrobromic acid is prepared and cooled.
- The cold diazonium salt solution is slowly added to the stirred cuprous bromide solution. A
  vigorous evolution of nitrogen gas will be observed. The reaction mixture is then allowed to
  warm to room temperature and may be gently heated to ensure completion.
- Work-up and Purification: The reaction mixture is steam distilled. The organic layer of the distillate is separated, washed with sodium hydroxide solution to remove any acidic impurities, and then with water.
- The crude **2,4-Dibromotoluene** is dried over anhydrous magnesium sulfate.
- The final product is purified by fractional distillation under reduced pressure.

## **Chemical Reactivity and Mechanisms**

The bromine atoms on the aromatic ring of **2,4-Dibromotoluene** can participate in a variety of chemical transformations, most notably nucleophilic aromatic substitution reactions.



#### **Nucleophilic Aromatic Substitution (SNAr)**

The bromine atoms in **2,4-Dibromotoluene** can act as leaving groups and be displaced by strong nucleophiles. This reaction is generally facilitated by the presence of electron-withdrawing groups on the aromatic ring, which stabilize the negatively charged intermediate (a Meisenheimer complex). While **2,4-Dibromotoluene** itself is not strongly activated, under forcing conditions or with very strong nucleophiles, substitution can occur.

The general mechanism for an SNAr reaction is a two-step addition-elimination process:

- Addition: The nucleophile attacks the carbon atom bearing a bromine atom, leading to the formation of a resonance-stabilized carbanion intermediate known as a Meisenheimer complex.
- Elimination: The leaving group (bromide ion) is expelled, and the aromaticity of the ring is restored.

Caption: General mechanism of Nucleophilic Aromatic Substitution (SNAr).

## **Applications in Synthesis**

**2,4-Dibromotoluene** serves as a versatile building block in organic synthesis. Its two bromine atoms can be selectively functionalized to introduce a variety of substituents, making it a valuable precursor for the synthesis of more complex molecules. It is used as an intermediate in the production of pharmaceuticals, agrochemicals, dyes, and polymers.[4] For example, it can be a starting material for the synthesis of various drugs, including antidepressants and antihistamines.[4] In the agrochemical industry, it is utilized in the production of pesticides and herbicides.[4]

### Safety and Handling

**2,4-Dibromotoluene** is a chemical that should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is known to cause skin and serious eye irritation.[3] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. It is sensitive to light.



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